

# Safe Handling and Disposal of 2-Chloroacrylonitrile: A Comprehensive Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Chloroacrylonitrile

Cat. No.: B132963

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This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **2-Chloroacrylonitrile**. Adherence to these procedures is critical for ensuring laboratory safety and minimizing the significant risks associated with this highly toxic, flammable, and reactive compound.

Warning: **2-Chloroacrylonitrile** is fatal if swallowed, inhaled, or in contact with skin.<sup>[1]</sup> It is highly flammable and can cause severe skin burns and eye damage.<sup>[1]</sup> This substance is also a suspected carcinogen and may cause genetic defects.<sup>[2]</sup> Handle with extreme caution and only in designated areas with appropriate engineering controls.

## Physical and Chemical Properties

A summary of the key quantitative data for **2-Chloroacrylonitrile** is presented below.

Property	Value
Appearance	Colorless to light yellow liquid[2]
Molecular Formula	C <sub>3</sub> H <sub>2</sub> ClN
Molecular Weight	87.51 g/mol [1]
Boiling Point	88-89 °C (190-192 °F)[1]
Melting Point	-65 °C (-85 °F)[2]
Flash Point	6 °C (42.8 °F)[2]
Density	1.096 g/mL at 25 °C[3]
Vapor Pressure	Not available
Solubility	Does not mix with water[3]
Autoignition Temperature	Not available

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent any personal contact with **2-Chloroacrylonitrile**. [3]

Protection Type	Recommended Equipment
Eye and Face Protection	Chemical safety goggles with side shields are required. <sup>[2][3]</sup> A full faceshield is also recommended.
Skin Protection	Wear chemical-resistant gloves. <sup>[2][3]</sup> Specific materials mentioned include PVC and Neoprene rubber. <sup>[3]</sup> Always inspect gloves for integrity before use and replace if contaminated. <sup>[3]</sup> Wear appropriate protective clothing, such as a lab coat, overalls, or a PVC apron, to prevent skin exposure. <sup>[2][3]</sup> For extensive handling, Tyvek-type disposable clothing is recommended. <sup>[1][4]</sup>
Respiratory Protection	Work must be conducted in a well-ventilated area, preferably within a chemical fume hood with explosion-proof ventilation. <sup>[2][3]</sup> If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA-approved respirator. <sup>[2]</sup> A full-face positive pressure supplied-air respirator or a self-contained breathing apparatus (SCBA) is recommended. <sup>[1][4]</sup> A Type A filter respirator of sufficient capacity is also noted. <sup>[3]</sup>
Foot Protection	Non-sparking safety footwear should be worn. <sup>[3]</sup>

Note: Suitability and durability of glove and clothing type depend on usage.<sup>[3]</sup> Some plastic PPE may produce static electricity and are not recommended.<sup>[3]</sup>

## Operational Plan: Step-by-Step Handling Procedures

A systematic approach is essential for safely handling **2-Chloroacrylonitrile**.

## Preparation

- Risk Assessment: Before beginning any work, perform a thorough risk assessment for the planned experiment.
- Designated Area: Ensure handling occurs in a designated area, such as a chemical fume hood, with adequate, explosion-proof ventilation.[\[2\]](#)
- Safety Equipment: Verify that an eyewash station and safety shower are readily accessible and in working order.[\[2\]](#)
- Remove Ignition Sources: Keep the work area clear of heat, sparks, open flames, and other ignition sources.[\[2\]](#)[\[3\]](#) No smoking is permitted.[\[2\]](#)[\[3\]](#)
- Grounding: Ground and bond all containers and receiving equipment to prevent static discharge.[\[2\]](#)[\[5\]](#) Use only non-sparking tools.[\[2\]](#)
- Inspect PPE: Before use, inspect all PPE for tears, punctures, or other signs of degradation.[\[6\]](#)
- Waste Containers: Have appropriately labeled hazardous waste containers ready for the collection of **2-Chloroacrylonitrile** waste and contaminated materials.[\[6\]](#)

## Handling and Use

- Wear PPE: Don all required PPE as specified in the table above before handling the chemical.
- Avoid Contact: Avoid all personal contact, including inhalation of vapors.[\[3\]](#) Do not let clothing wet with the material stay in contact with skin.[\[3\]](#)
- Container Handling: Keep the container tightly closed when not in use.[\[2\]](#) Do not cut, drill, grind, or weld on or near containers, as even empty containers may contain explosive vapors.[\[3\]](#)
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[\[2\]](#) Do not eat, drink, or smoke in the work area.[\[5\]](#)

## Emergency Procedures

- Spills:
  - Minor Spills: Remove all ignition sources.[3] Clean up spills immediately using an inert absorbent material (e.g., sand, silica gel).[2]
  - Major Spills: Evacuate the area and move upwind.[3] Alert emergency responders.[3] Isolate the spill or leak area for at least 50 meters (150 feet) in all directions.[1][4]
- Exposure:
  - Inhalation: Immediately move the victim to fresh air. Keep them warm and at rest.[3] Seek immediate medical attention.[1][4]
  - Skin Contact: Immediately remove all contaminated clothing.[3][4] Flood the affected skin with running water.[3][4] Gently wash with soap and water.[1][4] Seek immediate medical attention.[1][4]
  - Eye Contact: Immediately rinse eyes with plenty of water, removing contact lenses if present.[1] Seek immediate medical attention.[1][2]
  - Ingestion: If swallowed, rinse mouth. Call a poison center or doctor immediately. Ingestion of less than 5 grams may be fatal.[3]

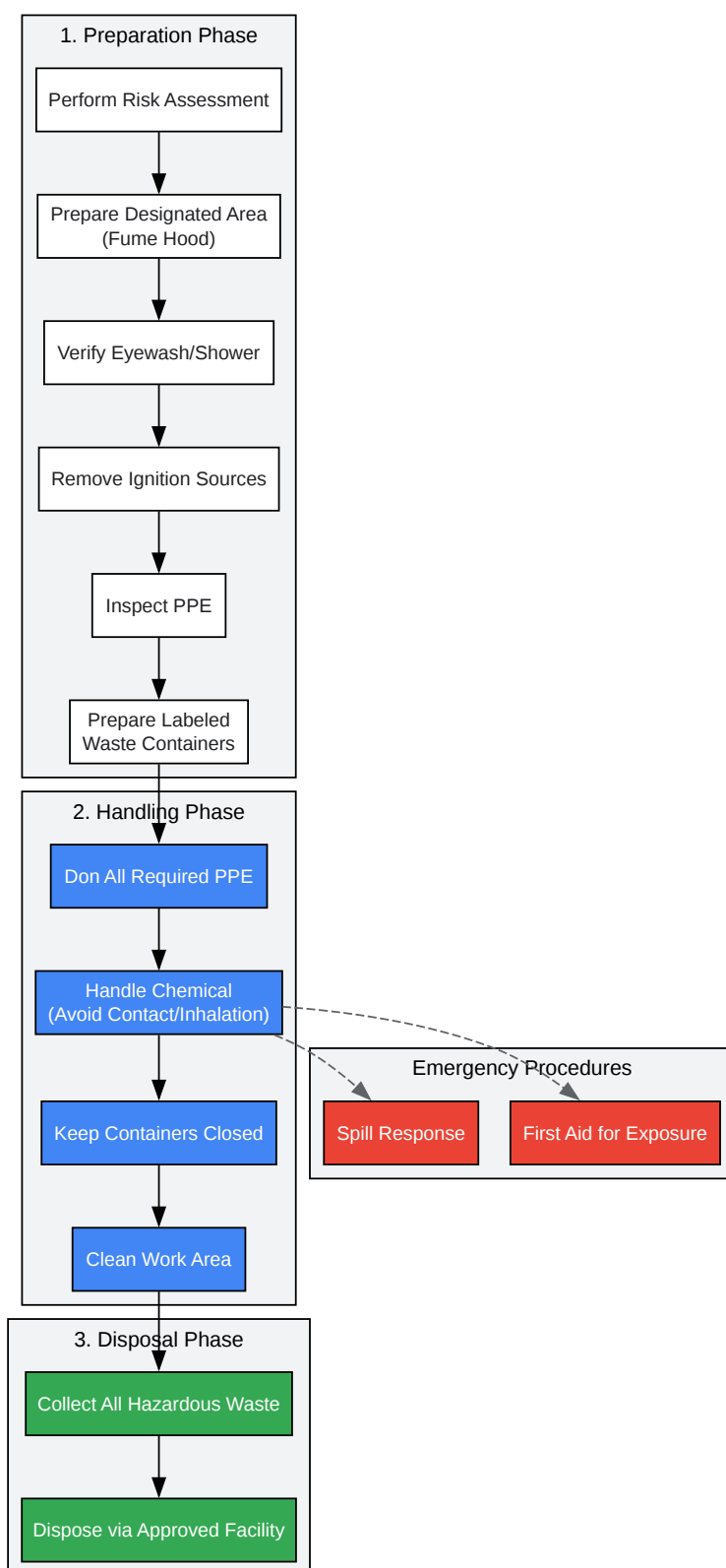
## Disposal Plan

All waste containing **2-Chloroacrylonitrile** must be treated as hazardous waste.[3]

- Waste Collection: Collect all waste, including contaminated absorbent materials and disposable PPE, in suitable, closed, and clearly labeled containers.[2] Do not allow wash water from cleaning equipment to enter drains.[3]
- EPA Waste Codes: This material is classified as hazardous waste. The relevant US EPA waste numbers are D001 for ignitability and D003 for reactivity.[3]
- Disposal Method: Dispose of contents and containers at an approved waste disposal plant. [2] All waste must be handled in accordance with local, state, and federal regulations.[3] Consult your institution's environmental health and safety office for specific disposal procedures.

## Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling and disposal of **2-Chloroacrylonitrile**.



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Caption: Safe handling and disposal workflow for **2-Chloroacrylonitrile**.

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Address: 3281 E Guasti Rd

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